

3-Bromo-L-phenylalanine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Bromo-L-phenylalanine

Cat. No.: B1272018

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **3-Bromo-L-phenylalanine**, a key intermediate in pharmaceutical research and development.^[1]^[2]^[3] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

3-Bromo-L-phenylalanine is classified as an irritant.^[4] Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Skin Irritation: Causes skin irritation.^[4]^[5]
- Eye Irritation: Causes serious eye irritation.^[4]^[5]
- Respiratory Irritation: May cause respiratory irritation.^[4]^[5]

It is crucial to avoid direct contact, inhalation, and ingestion.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Bromo-L-phenylalanine** is provided below.

Property	Value	Source
CAS Number	82311-69-1	[1] [6]
Molecular Formula	C9H10BrNO2	[1] [6]
Molecular Weight	244.09 g/mol	[6] [7]
Appearance	White to off-white or grey solid/powder	[1] [7]
Melting Point	208 - 210 °C	[1]
Solubility	Slightly soluble in water. Soluble in 1N NaOH.	[1] [8] [9]
Storage Temperature	Room temperature or refrigerated (0-8 °C)	[1] [10]

Safe Handling and Storage

Proper handling and storage are essential to minimize exposure risks.

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)[\[11\]](#)
- Avoid the formation of dust and aerosols.[\[6\]](#)[\[12\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[6\]](#)[\[12\]](#)
- Use non-sparking tools to prevent electrostatic discharge.[\[6\]](#)[\[11\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[12\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[5\]](#)

Storage

- Store in a tightly closed container.[\[6\]](#)[\[11\]](#)[\[12\]](#)

- Keep in a dry, cool, and well-ventilated place.[\[6\]](#)[\[11\]](#)[\[12\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
[\[12\]](#)
- The container should be stored locked up.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Bromo-L-phenylalanine**:

PPE Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	Protects against eye irritation from dust or splashes. [6] [13]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use.	Prevents skin contact and irritation. [5] [6]
Body Protection	Laboratory coat.	Protects against contamination of personal clothing. [14]
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated.	Prevents respiratory tract irritation. [6] [12]

First Aid Measures

In the event of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [5][6][11]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[5][6][11]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][11]

Accidental Release Measures

In case of a spill, adhere to the following procedure:

- Evacuate: Evacuate personnel from the immediate area.[11]
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.[6][11] Avoid allowing the chemical to enter drains.[6][11]
- Clean-up:
 - Wear appropriate PPE.[5][12]
 - For dry spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5][12]

- Use spark-proof tools and explosion-proof equipment.[\[6\]](#)[\[11\]](#)
- Decontaminate: Wash the spill area thoroughly.

Disposal Considerations

Dispose of **3-Bromo-L-phenylalanine** and its containers in accordance with all applicable local, state, and federal regulations.[\[6\]](#) Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or disposed of in a sanitary landfill.[\[6\]](#)

Toxicological Information

Detailed toxicological studies for **3-Bromo-L-phenylalanine** are not readily available in the public domain. The GHS classification is based on potential irritation.

Toxicity Data	Value
Acute Toxicity	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Teratogenicity	No data available

Given the lack of comprehensive data, this compound should be handled with the utmost care, assuming it may have uncharacterized hazardous properties.

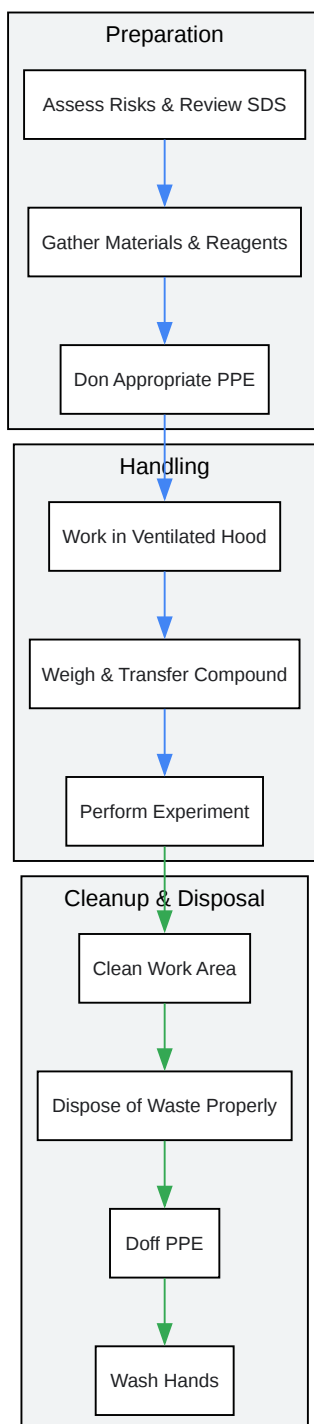
Experimental Protocols

Detailed experimental protocols for the determination of the safety parameters of **3-Bromo-L-phenylalanine** are not publicly available. The information presented in this guide is derived from standard Safety Data Sheets (SDS), which summarize the results of such studies without detailing the methodologies. The hazard classifications are based on standardized criteria such as those outlined by the Occupational Safety and Health Administration (OSHA) and the European Chemicals Agency (ECHA).

Visualizations

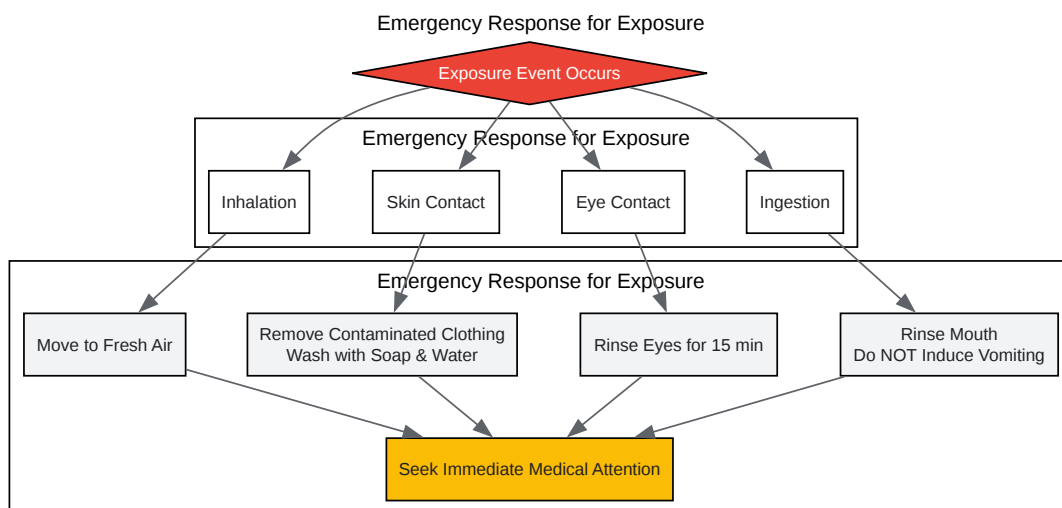
The following diagrams illustrate key safety and handling workflows.

General Handling Workflow for 3-Bromo-L-phenylalanine



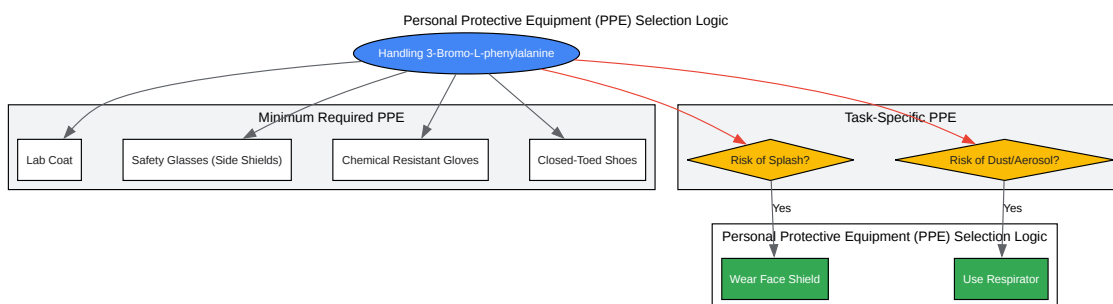
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Caption: A standard workflow for safely handling chemical reagents.



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Caption: Decision pathway for first aid response to chemical exposure.



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Caption: A logical diagram for selecting appropriate PPE.

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